

An In-Depth Technical Guide to Methyl 4-methylmorpholine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 4-methylmorpholine-2-carboxylate

Cat. No.: B11783295

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Introduction

Methyl 4-methylmorpholine-2-carboxylate is a heterocyclic organic compound featuring a morpholine ring, a foundational structure in medicinal chemistry and organic synthesis. As a substituted α -amino acid ester analog, this molecule presents a unique scaffold that combines the conformational constraints of the morpholine ring with the reactive potential of an ester functional group. Morpholine derivatives are integral building blocks in the development of biologically active compounds, including pharmaceuticals and agrochemicals[1]. This guide provides a comprehensive overview of the physicochemical properties, potential synthetic pathways, applications, and safety protocols associated with **Methyl 4-methylmorpholine-2-carboxylate**, tailored for professionals in chemical research and drug development.

Physicochemical Properties and Core Data

The precise characterization of a molecule is fundamental to its application. The properties of **Methyl 4-methylmorpholine-2-carboxylate** are defined by its unique structure, which dictates its reactivity, solubility, and potential biological interactions.

Key Chemical Identifiers

A consistent and accurate identification is crucial for regulatory compliance, procurement, and literature searches.

Identifier	Value	Source
IUPAC Name	methyl morpholine-2-carboxylate	PubChem[2]
Molecular Formula	C ₆ H ₁₁ NO ₃	PubChem[2], ChemScene[3]
CAS Number	135782-19-3	PubChem[2]
Canonical SMILES	CN1CCOC(C1)C(=O)OC	ChemScene[3]
InChI Key	RTITWBGWTASYEG-UHFFFAOYSA-N	PubChem[2]

Core Physicochemical Data

The molecular weight and computed chemical properties provide insight into the molecule's behavior in various chemical environments.

Property	Value	Source
Molecular Weight	145.16 g/mol	PubChem[2], ChemScene[3]
Exact Mass	145.07389321 Da	PubChem[2]
XLogP3-AA	-0.6	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	4	PubChem[2]
Rotatable Bond Count	2	PubChem[2]

Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis for **Methyl 4-methylmorpholine-2-carboxylate** is not prominently available, a logical synthetic pathway can be proposed based on established organic chemistry principles for constructing the morpholine scaffold and modifying its functional groups. The general strategy involves the formation of the parent morpholine-2-carboxylic acid, followed by N-methylation and esterification.

Proposed Synthetic Workflow

The construction of this molecule can be envisioned as a multi-step process. A plausible route involves the cyclization of an appropriate amino alcohol precursor, followed by functional group manipulations. This workflow highlights key transformations required to achieve the target structure.



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Caption: A generalized synthetic pathway for **Methyl 4-methylmorpholine-2-carboxylate**.

Key Transformation: Fischer Esterification

The final step in the proposed synthesis is the conversion of the carboxylic acid to a methyl ester. Fischer esterification is a classic and reliable method for this transformation.

Reaction: 4-Methylmorpholine-2-carboxylic Acid + Methanol $\rightleftharpoons$ **Methyl 4-methylmorpholine-2-carboxylate** + Water

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 1.0 equivalent of 4-Methylmorpholine-2-carboxylic acid in an excess of anhydrous methanol (e.g., 10-20 equivalents).
 - **Causality:** Using methanol as both the reactant and the solvent drives the reaction equilibrium towards the product side, maximizing yield according to Le Châtelier's principle.

- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid (e.g., 0.1 equivalents of concentrated sulfuric acid or p-toluenesulfonic acid) to the suspension.
 - **Causality:** The acid catalyst protonates the carbonyl oxygen of the carboxylic acid, which significantly increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic methanol.
- **Reaction Execution:** Heat the mixture to reflux and maintain for several hours (e.g., 4-12 hours). Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
 - **Causality:** The elevated temperature increases the reaction rate and helps to overcome the activation energy barrier of the reaction.
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by carefully adding a base, such as a saturated solution of sodium bicarbonate, until effervescence ceases.
 - **Causality:** Neutralization quenches the reaction and converts the acid catalyst into a salt, facilitating its removal from the organic product.
- **Purification:** Extract the product into an organic solvent (e.g., ethyl acetate), wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The resulting crude product can be further purified by column chromatography.
 - **Causality:** This standard liquid-liquid extraction and purification process removes residual water, salts, and unreacted starting materials to yield the pure ester.

Potential Applications in Research and Development

While specific applications for **Methyl 4-methylmorpholine-2-carboxylate** are not extensively documented, its structural features suggest significant potential as a valuable intermediate.

- **Chiral Building Block:** As a derivative of an α -amino acid, the molecule is chiral. Enantiomerically pure forms could serve as key building blocks in the asymmetric synthesis

of complex molecules, particularly active pharmaceutical ingredients (APIs)[1].

- Scaffold for Medicinal Chemistry: The morpholine ring is a "privileged scaffold" in drug discovery, known for improving the pharmacokinetic properties (e.g., solubility, metabolic stability) of drug candidates. This compound could be used as a starting point for creating libraries of novel compounds for screening against various biological targets.
- Intermediate for Agrochemicals: N-methylmorpholine, a related compound, is a building block for pesticides and herbicides[4]. The functional handles on **Methyl 4-methylmorpholine-2-carboxylate** allow for further chemical modifications to develop new agrochemical agents.

Safety and Handling Protocols

Proper handling of any chemical reagent is paramount for laboratory safety. The following guidelines are based on the hazard classifications for this compound and general practices for morpholine derivatives.

GHS Hazard Classification

According to data available on PubChem, **Methyl 4-methylmorpholine-2-carboxylate** is associated with the following hazard statements:

- H315: Causes skin irritation[2].
- H319: Causes serious eye irritation[2].
- H335: May cause respiratory irritation[2].

Recommended Handling Procedures

Given the potential for irritation, the following personal protective equipment (PPE) and engineering controls are mandatory:

- Engineering Controls: All manipulations should be conducted inside a certified chemical fume hood to prevent inhalation of vapors or aerosols[5][6]. Eyewash stations and safety showers must be readily accessible[7].

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield[5].
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile) and change them immediately if contamination occurs[5].
 - Skin and Body Protection: Wear a lab coat. For larger quantities, additional protective clothing may be necessary[6].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area[5]. Keep away from strong oxidizing agents and acids[6].
- First Aid:
 - In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention[5].
 - In case of skin contact: Wash off immediately with soap and plenty of water[5].
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention[5].

Conclusion

Methyl 4-methylmorpholine-2-carboxylate is a specialized chemical compound with significant potential as an intermediate in synthetic organic chemistry. Its defined molecular weight of 145.16 g/mol and distinct physicochemical properties make it a valuable tool for researchers. While its direct applications are still emerging, its structural analogy to other high-value morpholine-based building blocks suggests a promising role in the development of novel pharmaceuticals and specialty chemicals. Adherence to stringent safety protocols is essential when handling this compound to mitigate its irritant properties.

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